

Application Notes and Protocols: Dissolving Dovitinib Dilactic Acid in DMSO

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Compound of Interest

Compound Name: *Dovitinib dilactic acid*

Cat. No.: *B607186*

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This document provides a detailed protocol for the dissolution of **Dovitinib dilactic acid** in dimethyl sulfoxide (DMSO). Adherence to this protocol is crucial for preparing accurate and stable stock solutions for various research applications.

Introduction

Dovitinib, also known as TKI-258 or CHIR-258, is a multi-targeted receptor tyrosine kinase (RTK) inhibitor.^{[1][2]} It primarily targets class III (FLT3/c-Kit), class IV (FGFR1/3), and class V (VEGFR1-4) RTKs.^{[1][3]} Due to its hydrophobic nature, **Dovitinib dilactic acid** is commonly dissolved in DMSO to prepare stock solutions for in vitro and in vivo studies. Proper dissolution and storage are essential to maintain the compound's integrity and activity. It is highly recommended to use freshly opened, anhydrous DMSO, as hygroscopic DMSO can negatively impact the solubility of the compound.^{[1][4][5]}

Quantitative Data Summary

The following table summarizes the key quantitative information for **Dovitinib dilactic acid** and its solubility in DMSO.

Parameter	Value	References
Molecular Weight	572.59 g/mol	[6][7]
CAS Number	852433-84-2	[6]
Solubility in DMSO	Varies by supplier and specific salt form, with reported values ranging from ≥ 30 mg/mL to 93 mg/mL. For example: 83 mg/mL (144.96 mM)[1] ≥ 57.3 \geq 30 mg/mL (52.39 mM)[4]93 mg/mL (192.74 mM) for the lactate hydrate form[3]	[1][3][4][6][7]
Powder Storage	-20°C for up to 3 years.	[1][8]
Stock Solution Storage	-80°C for 6 months to 1 year[1][2][7][8][9]-20°C for 1 month[2][7][8][9]It is advised to aliquot the solution to avoid repeated freeze-thaw cycles.[2][8]	[1][2][7][8][9]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol provides a step-by-step method for preparing a 10 mM stock solution of **Dovitinib dilactic acid** in DMSO.

Materials:

- **Dovitinib dilactic acid** powder (CAS: 852433-84-2)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated balance

- Vortex mixer
- Water bath or sonicator
- Pipettes and sterile filter tips

Procedure:

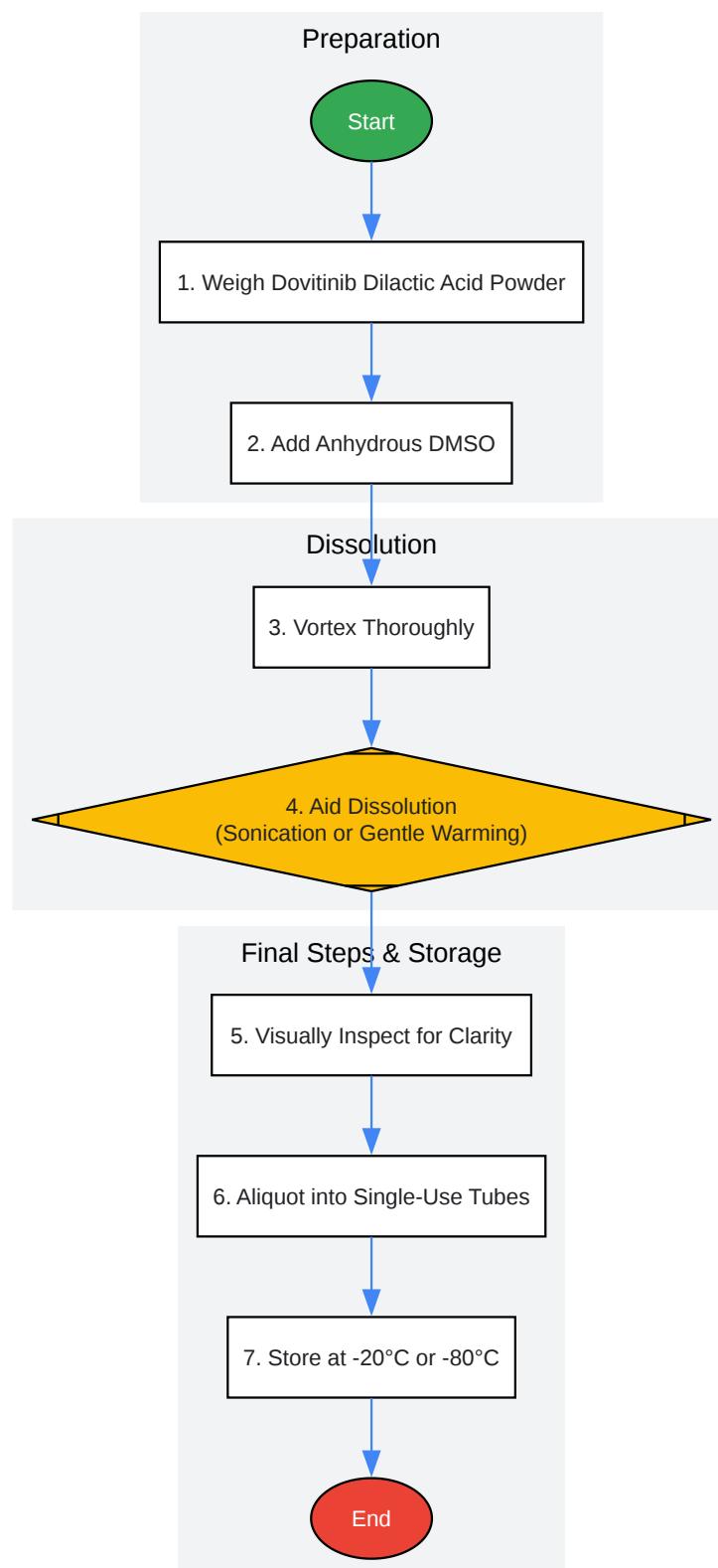
- Pre-handling of Compound: Before opening, briefly centrifuge the vial of **Dovitinib dilactic acid** powder at approximately 3000 rpm for a few minutes to ensure all the powder is at the bottom of the vial.[5]
- Weighing the Compound: Accurately weigh the desired amount of **Dovitinib dilactic acid** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.73 mg of the compound (Molecular Weight: 572.59 g/mol).
- Adding DMSO: Add the calculated volume of anhydrous DMSO to the tube containing the powder. For the example above, add 1 mL of DMSO. It is critical to use freshly opened DMSO to minimize moisture content.[4][5]
- Dissolution:
 - Tightly cap the tube and vortex thoroughly for several minutes.
 - To aid dissolution, sonication is recommended.[1][3][10] Place the tube in an ultrasonic bath for 10-15 minutes.
 - Alternatively, gentle warming in a water bath at 37°C or 45°C can be used to facilitate dissolution.[1][7]
- Visual Inspection: After vortexing and sonication/warming, visually inspect the solution to ensure it is clear and free of any visible particulates. A completely dissolved solution should be transparent with no turbidity or sediment.[11]
- Sterilization (Optional): If required for your specific application (e.g., cell culture), the stock solution can be sterilized by passing it through a 0.22 µm syringe filter.
- Aliquoting and Storage:

- To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile tubes.[2][7][8]
- Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[1][2][7][8][9]

Note on Dilution for Cell-Based Assays: When preparing working solutions for cell culture, dilute the DMSO stock solution in the culture medium. Ensure the final concentration of DMSO is less than 0.5% to avoid cellular toxicity.[8] It is advisable to perform dilutions in a stepwise manner to prevent precipitation of the compound.[8]

Visualizations

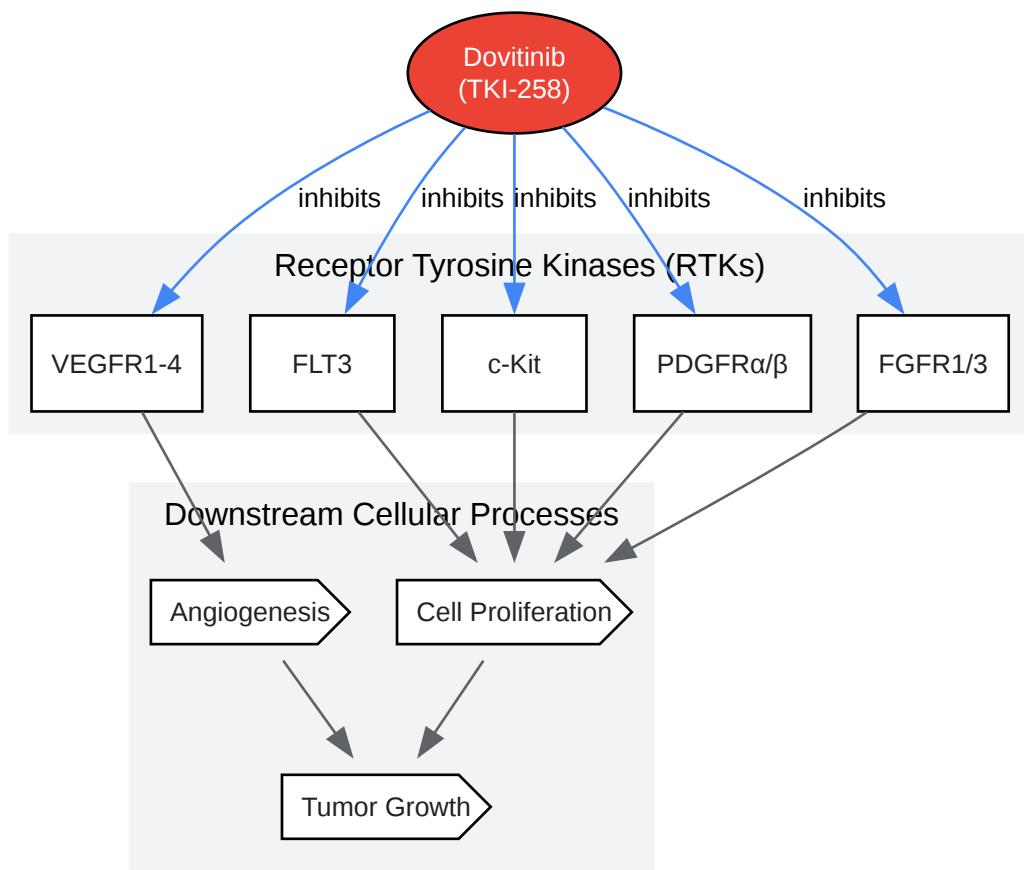
Experimental Workflow for Dissolving Dovitinib Dilactic Acid



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Caption: Workflow for preparing a **Dovitinib dilactic acid** stock solution in DMSO.

Signaling Pathways Inhibited by Dovitinib

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Caption: Major signaling pathways targeted and inhibited by Dovitinib.

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